analytical methods for quantifying 1-Methylpyrrole-2-carboxaldehyde

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Compound of Interest

Compound Name:	*1-Methylpyrrole-2-carboxaldehyde*
CAS No.:	*1192-58-1*
Cat. No.:	*B072296*

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Abstract

1-Methylpyrrole-2-carboxaldehyde (CAS 1192-58-1) is a critical analyte in two distinct sectors: food chemistry, where it serves as a marker for the Maillard reaction (specifically in roasted coffee and asparagus), and pharmaceutical development, where it acts as a key intermediate and potential genotoxic impurity (GTI).[1][2][3] Due to its semi-volatile nature (BP ~192°C) and moderate water solubility, it presents a unique challenge that bridges gas and liquid chromatography. This guide details two validated protocols: Headspace GC-MS for trace-level quantitation in complex matrices, and RP-HPLC-UV for purity assay and high-concentration process monitoring.[1][2]

Chemical Profile & Analytical Context

Understanding the physicochemical behavior of the analyte is the foundation of robust method development. **1-Methylpyrrole-2-carboxaldehyde** is an aromatic aldehyde.[1][2] Its dual functionality—the electron-rich pyrrole ring and the reactive aldehyde group—makes it susceptible to oxidation and condensation, necessitating careful sample handling.

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Property	Value	Analytical Implication
Molecular Weight	109.13 g/mol	Ideal for low-mass MS cutoff; distinct molecular ion ( ).[1][2]
Boiling Point	192–194°C (atm)	Semi-volatile; suitable for GC but requires high final oven temp.[1]
Solubility	Water, Ethanol, DMSO	Compatible with Reverse Phase HPLC and aqueous extraction.[1]
LogP	~0.5–1.1	Moderately polar; elutes early on C18 without ion-pairing.[1][2]
Reactivity	Aldehyde (Michael Acceptor)	Potential GTI; requires derivatization (e.g., DNPH) for ultra-trace LC analysis, though GC-MS is preferred for underivatized forms.[1][2]

Method A: Trace Quantification via HS-GC-MS

Target Application: Residual impurity analysis in drug substances; flavor profiling in food matrices.[1][2] Rationale: Headspace (HS) sampling eliminates non-volatile matrix interference (proteins, salts, API backbone), protecting the GC liner and column. Mass Spectrometry (MS) provides the necessary specificity to distinguish the analyte from structural isomers like 2-acetylpyrrole.[2]

Instrumental Parameters

- System: Agilent 8890 GC coupled with 5977B MSD (or equivalent).
- Column:DB-WAX UI (Polyethylene glycol), 30 m × 0.25 mm, 0.25 µm.[2]

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- Why? The polar stationary phase interacts with the aldehyde dipole, providing better peak shape and retention compared to non-polar (DB-5) phases where it may co-elute with solvent tails.

- Carrier Gas: Helium @ 1.2 mL/min (Constant Flow).[2]
- Inlet: Split/Splitless (Split ratio 10:1 for ppm levels; Splitless for ppb). Temp: 240°C.[2][4]

Headspace Autosampler Conditions

- Incubation Temperature: 80°C.
  - Note: Do not exceed 100°C to prevent thermal degradation or secondary Maillard reactions in the vial.
- Incubation Time: 20 minutes.
- Syringe Temperature: 90°C.

Temperature Program

- Initial: 50°C (Hold 2 min) – Focuses volatiles.[2]
- Ramp 1: 10°C/min to 160°C.
- Ramp 2: 20°C/min to 240°C (Hold 5 min) – Bakes out heavier matrix components.[2]

Mass Spectrometry (SIM Mode)

For quantification, operate in Selected Ion Monitoring (SIM) mode to maximize sensitivity.

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Ion Type	m/z	Purpose
Target Ion	109	Molecular Ion ( ), typically the base peak.[1][2]
Qualifier 1	108	Loss of hydrogen ( ), characteristic of aldehydes.
Qualifier 2	53	Pyrrole ring fragmentation.
Dwell Time	50 ms	Per ion.[1][2]

Protocol: Standard Preparation

- Stock Solution: Dissolve 100 mg standard in 100 mL DMSO (1000 ppm).
- Working Standard: Dilute Stock into water/DMAc mixture (50:50) to reach 1–100 ppm range.[2]
- Internal Standard (ISTD):Fluorobenzene or d3-Methylpyrrole (if custom synthesized).[2] Add to all vials at constant concentration (e.g., 10 ppm).

Method B: Purity Assay via RP-HPLC-UV

Target Application: Raw material testing, reaction monitoring (synthesis), stability studies.[1][2] Rationale: High concentrations saturate MS detectors.[2] UV detection is robust, linear, and cost-effective.[2] The conjugated system of the pyrrole and aldehyde provides strong UV absorbance.

Instrumental Parameters

- System: UHPLC/HPLC with Diode Array Detector (DAD).
- Column:C18 End-capped (e.g., Zorbax Eclipse Plus C18), 150 mm × 4.6 mm, 3.5 µm.
- Mobile Phase A: 0.1% Phosphoric Acid in Water (pH ~2.5).

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- Why? Acidic pH suppresses ionization of residual amines and silanols, sharpening the peak.

- Mobile Phase B: Acetonitrile (ACN).[2]
- Flow Rate: 1.0 mL/min.[2]
- Detection:290 nm (Max absorbance); 210 nm (Universal/impurities).[2]

Gradient Profile

Time (min)	% A (Buffer)	% B (ACN)	Event
0.0	95	5	Equilibration
2.0	95	5	Isocratic Hold
12.0	40	60	Linear Gradient
15.0	5	95	Wash
15.1	95	5	Re-equilibration

Experimental Workflow & Decision Logic

The following diagram illustrates the decision matrix for selecting the appropriate method based on sample type and sensitivity requirements.

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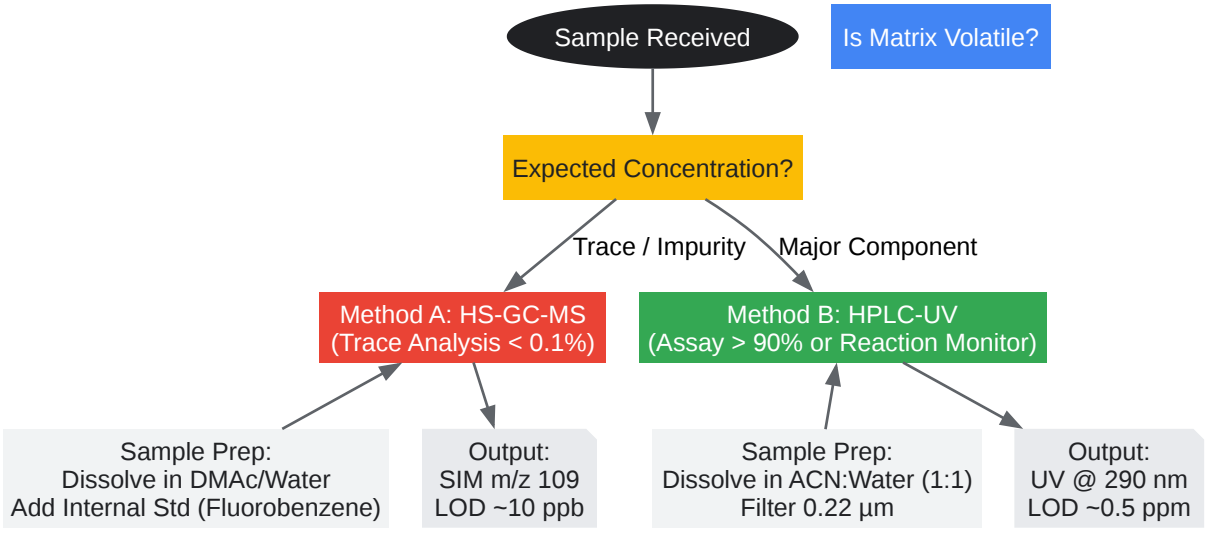

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Figure 1: Decision tree for selecting between Headspace GC-MS and HPLC-UV based on analytical needs.

Validation & Quality Control

To ensure Trustworthiness and Self-Validation, every run must include the following system suitability tests (SST):

- Resolution Check (GC): If analyzing complex food matrices, ensure separation between **1-methylpyrrole-2-carboxaldehyde** and 2-acetylpyrrole. On a Wax column, these should be separated by >0.5 min.
- Tailing Factor (HPLC): The aldehyde group can interact with free silanols. Ensure Tailing Factor (

) < 1.[2]5. If tailing occurs, increase buffer ionic strength or switch to a "Shield" RP column.[2]
- Recovery Spikes:

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- Spike the analyte into the blank matrix at the LOQ level.
- Acceptable Recovery: 80–120% for trace analysis; 98–102% for assay.[2]

Troubleshooting Guide

- Issue:Low GC Response.
  - Cause: Aldehyde oxidation to carboxylic acid in the inlet.
  - Fix: Deactivate inlet liner (silanized glass wool) and lower inlet temp to 200°C.
- Issue:Ghost Peaks in HPLC.
  - Cause: Carryover from high-concentration samples.[1][2]
  - Fix: Add a needle wash step with 90% ACN/10% Water.[2]

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